

"Manoyl oxide" CAS number and chemical identifiers

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Compound of Interest

Compound Name: Manoyl oxide

Cat. No.: B102583

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Manoyl Oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Manoyl oxide, a naturally occurring labdane diterpenoid, has garnered significant interest within the scientific community due to its diverse biological activities. This technical guide provides a comprehensive overview of **Manoyl oxide**, focusing on its chemical identity, and experimental protocols related to its synthesis and biological evaluation. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Identifiers

Manoyl oxide can exist as several stereoisomers, each with unique chemical identifiers. The most commonly cited form is often referred to as (+)-**Manoyl oxide** or simply **Manoyl oxide**. It is crucial for researchers to be precise about the specific isomer being investigated.

Identifier	Value	Source
CAS Number	596-84-9	[1]
IUPAC Name	(3R,4aS,6aR,10aR,10bS)-3-ethenyl-3,4a,7,7,10a-pentamethyl-dodecahydro-1H-naphtho[2,1-b]pyran	[2]
PubChem CID	6453839 (for ent-13-epi-Manoyl oxide, a related isomer)	[1]
Molecular Formula	C ₂₀ H ₃₄ O	[3][4]
Molecular Weight	290.48 g/mol	[4][5]
InChI	InChI=1S/C20H34O/c1-7-18(4)13-9-16-19(5)12-8-11-17(2,3)15(19)10-14-20(16,6)21-18/h7,15-16H,1,8-14H2,2-6H3/t15-,16+,18+,19-,20+/m1/s1	[2]
SMILES	C[C@@]1(CC[C@@H]2[C@]3(CCCC([C@@H]3CC[C@]2(O1)C)(C)C)C=C	[6]

Stereoisomers:

It is important to note the existence of several stereoisomers of **Manoyl oxide**, each with a distinct CAS number and stereochemistry. These include:

- **13-epi-Manoyl oxide**: A common isomer.[7][8]
- **ent-Manoyl oxide**: CAS Number: 27642-41-7.[9][10]

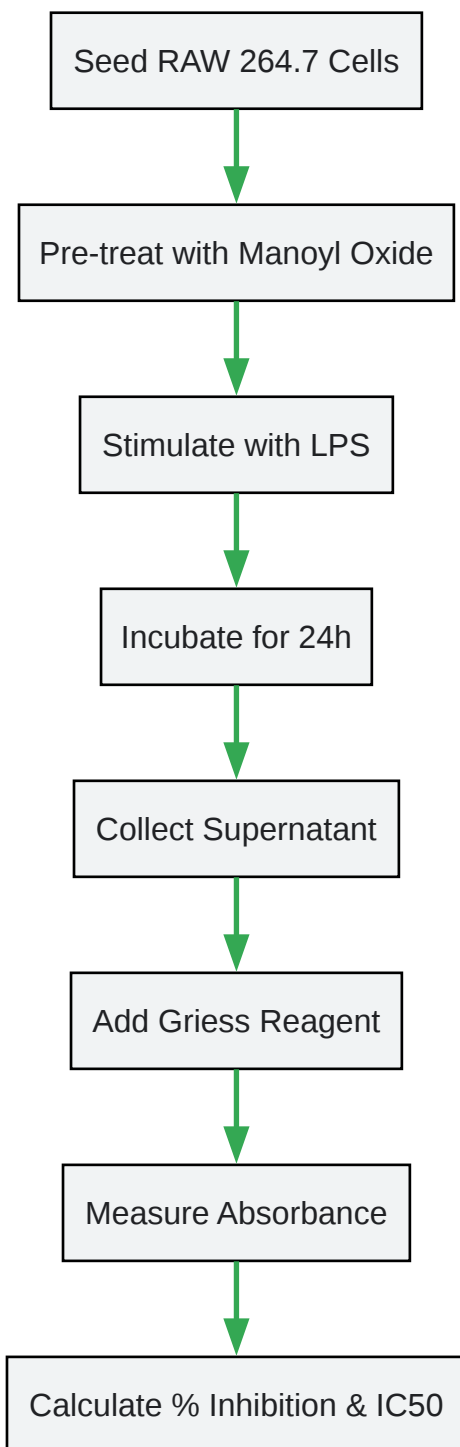
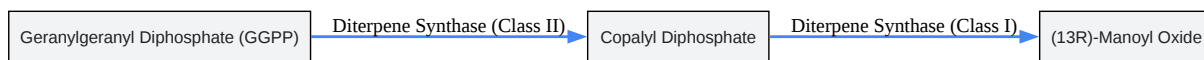
Researchers should carefully verify the identity of the specific isomer used in their studies to ensure reproducibility.

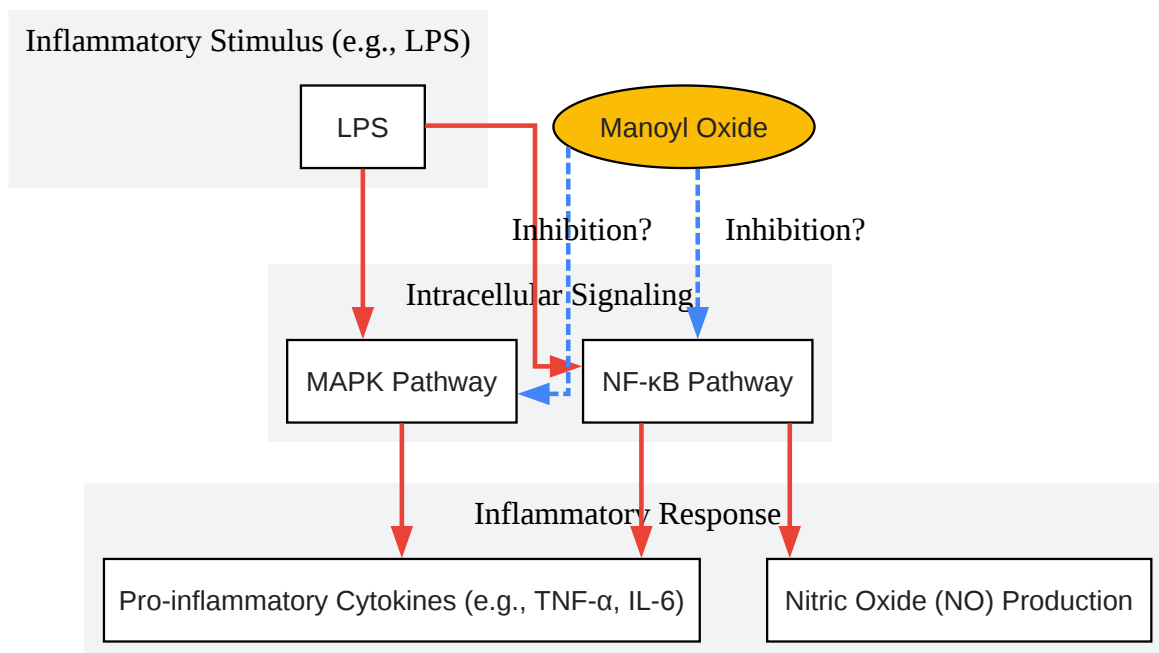
Synthesis and Characterization

The synthesis of **Manoyl oxide** is a key area of research, enabling access to this compound for biological studies.

Biosynthesis

In nature, (13R)-**Manoyl oxide** is a precursor to the pharmacologically important compound forskolin.[3] Its biosynthesis from geranylgeranyl diphosphate (GGPP) has been elucidated and involves a two-step cyclization process. This pathway can be harnessed for microbial production of **Manoyl oxide**.





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